

Direct Blue 71: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Direct Blue 71

CAS No.: 75627-20-2

Cat. No.: B15556493

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Direct Blue 71**, a tri-azo dye widely utilized in research and various industrial applications. This document consolidates key information on its synonyms, chemical and physical properties, and detailed experimental protocols for its use in protein analysis. While the primary application of **Direct Blue 71** in a research context is as a stain, this guide also addresses its toxicological profile, a critical consideration for laboratory and development settings.

Synonyms and Alternative Names

Direct Blue 71 is known by a multitude of names across different suppliers and publications. A comprehensive list of these synonyms is provided below to aid in literature searches and material sourcing.

- C.I. Direct Blue 71^[1]
- Sirius Supra Blue BRR^[1]

- Solophenyl Blue GL
- Direct Fast Blue B2RL[2]
- Direct Navy Blue L-3RB[2]
- Direct Fast Blue B2R[2]
- Sirius Blue S-BRR[2]
- Solantine Blue FF[3]
- Sirius Light Blue BRR[3][4]
- Amanil Supra Blue BRR
- Atlantic Supra Blue BRR
- Benzo Supra Blue BRR
- Chrome Leather Blue BRR
- Diamine Supra Blue BRR
- Diphenyl Supra Blue BRR
- Nippon Supra Blue BRR
- Tetramine Supra Blue BRR
- C.I. 34140[3][4]
- CAS Number: 4399-55-7[1][3][4]

Quantitative Data

The key chemical and physical properties of **Direct Blue 71** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₄₀ H ₂₃ N ₇ Na ₄ O ₁₃ S ₄	[3]
Molecular Weight	1029.87 g/mol	[2][3]
CAS Number	4399-55-7	[1][3][4]
Colour Index Number	34140	[3][4]
Appearance	Dark blue to black powder	[5]
Solubility in Water	Soluble	[6]
λ _{max}	594 nm	

Experimental Protocols

The most well-documented scientific application of **Direct Blue 71** is for the staining of proteins on blotting membranes, such as nitrocellulose (NC) and polyvinylidene difluoride (PVDF). It serves as a sensitive and reversible total protein stain, often used as a loading control in Western blotting experiments.

Staining of Proteins on Blotting Membranes

This protocol is adapted from the widely cited method by Hong et al. (2000).[7][8][9]

Materials:

- Staining Solution: 0.1% (w/v) **Direct Blue 71** in 40% (v/v) ethanol and 10% (v/v) acetic acid.
- Destaining Solution: 40% (v/v) ethanol and 10% (v/v) acetic acid.
- Final Wash Solution: Distilled water.
- Blotting membrane (NC or PVDF) with transferred proteins.

Procedure:

- Post-Transfer Wash: After protein transfer, briefly wash the membrane in distilled water.

- **Staining:** Immerse the membrane in the Staining Solution for 1-5 minutes at room temperature with gentle agitation.
- **Destaining:** Transfer the membrane to the Destaining Solution and agitate for 2-5 minutes, or until the background is clear and protein bands are distinct.
- **Final Wash:** Wash the membrane with distilled water to remove excess destaining solution.
- **Imaging:** The membrane can be imaged while wet or after air-drying. Protein bands will appear as blue-violet.

Reversibility: The staining is reversible, allowing for subsequent immunodetection. To erase the stain, wash the membrane in a solution of 0.1 M NaOH in 50% ethanol for 5-10 minutes, followed by several washes in distilled water.

Histological Staining and In Situ Proteome Analysis

While **Direct Blue 71** is mentioned for use in histology and for staining tissue sections on PVDF membranes for in situ proteome analysis, detailed, standardized protocols for these specific applications are not readily available in peer-reviewed literature. Researchers wishing to employ **Direct Blue 71** for these purposes may need to adapt the protein staining protocol for membranes, with optimization of incubation times, and staining and destaining solution concentrations. General histological staining protocols for direct dyes can be used as a starting point.^[10]

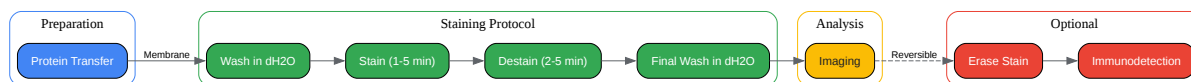
Signaling Pathways and Biological Activity

Currently, there is no scientific evidence to suggest that **Direct Blue 71** directly participates in or modulates specific cellular signaling pathways. Its primary role in a biological research context is as a staining reagent due to its ability to bind to proteins.

The biological activity of concern for **Direct Blue 71** is its potential toxicity. As a tri-azo dye, it can be metabolized to aromatic amines, some of which are known or suspected carcinogens. This metabolic cleavage can be carried out by intestinal microbiota and liver enzymes.^[3] Therefore, appropriate safety precautions should be taken when handling the compound.

Mandatory Visualizations

Experimental Workflow for Protein Staining on Blotting Membranes



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Caption: Experimental workflow for staining proteins on blotting membranes with **Direct Blue 71**.

Signaling Pathway Diagram

As extensive literature searches did not yield any information on specific signaling pathways directly involving **Direct Blue 71**, a corresponding diagram cannot be provided. The primary role of this compound in a research setting is as an ex vivo staining agent.

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